

Handling and storage procedures for N-Isopropylcyclohexylamine in the lab

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Compound of Interest

Compound Name: *N-Isopropylcyclohexylamine*

Cat. No.: B058178

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Application Notes and Protocols for N-Isopropylcyclohexylamine

For Researchers, Scientists, and Drug Development Professionals

1. Introduction

N-Isopropylcyclohexylamine is a flammable, corrosive, and irritating organic compound utilized in various chemical syntheses.^{[1][2]} This document provides detailed procedures for its safe handling and storage in a laboratory setting to minimize risks to personnel and the environment. Adherence to these protocols is crucial for maintaining a safe research environment.

2. Hazard Identification and Safety Precautions

N-Isopropylcyclohexylamine is classified as a hazardous chemical.^[1] It is a flammable liquid and vapor, can cause severe skin burns and eye damage, and may lead to respiratory irritation.^{[1][3]}

Key Hazards:

- Flammability: Flammable liquid and vapor.^[1]
- Corrosivity: Causes severe skin burns and eye damage.^[1]

- Irritation: May cause respiratory irritation.[1][2]

Safety Precautions:

- Work in a well-ventilated area, preferably a chemical fume hood.[1]
- Avoid all contact with skin, eyes, and clothing.[2][4]
- Do not breathe vapors or mists.[1][2]
- Keep away from open flames, hot surfaces, and other sources of ignition.[1][2]
- Use only non-sparking tools and explosion-proof equipment.[1][5]
- Take precautionary measures against static discharge.[2]
- Ensure eyewash stations and safety showers are readily accessible.[1]

3. Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling **N-Isopropylcyclohexylamine**.[4]

- Eye and Face Protection: Wear chemical safety goggles and a face shield.[2][4]
- Skin Protection:
 - Gloves: Wear chemical-resistant gloves (e.g., Nitrile). Inspect gloves for integrity before each use.[2][4]
 - Clothing: A lab coat or chemical-resistant apron is required. For larger quantities, consider a chemical-resistant suit.[1]
- Respiratory Protection: If working outside a fume hood or if exposure limits are likely to be exceeded, use a NIOSH/MSHA or European Standard EN 149 approved respirator with an appropriate filter.[1]

4. Storage Procedures

Proper storage is essential to prevent accidents and maintain the chemical's integrity.

- General Storage: Store in a tightly closed container in a dry, cool, and well-ventilated area.[\[1\]](#)
[\[4\]](#)[\[6\]](#)
- Segregation: Store in a designated flammables area, away from incompatible materials.[\[1\]](#)
- Incompatible Materials: Avoid storage with acids, strong oxidizing agents, acid anhydrides, acid chlorides, and carbon dioxide (CO₂).[\[1\]](#)
- Container Handling: Containers that have been opened must be carefully resealed and kept upright to prevent leakage.[\[2\]](#)[\[4\]](#)

5. Quantitative Data

Property	Value	Source
Molecular Formula	C ₉ H ₁₉ N	[7] [8]
Molecular Weight	141.25 g/mol	[3] [6] [8]
Appearance	Colorless to light yellow liquid	[6] [7]
Boiling Point	175 °C / 347 °F @ 760 mmHg	[1]
60-65 °C @ 12 mmHg	[6]	
Flash Point	33 °C / 91.4 °F	[1]
46 °C / 114.8 °F (closed cup)		
Density	0.850 - 0.859 g/mL at 25 °C	[1] [6]
Refractive Index	n ₂₀ /D 1.448	[6]
CAS Number	1195-42-2	[6] [7] [8]

6. Experimental Protocol: General Reaction Setup

This protocol outlines a general procedure for using **N-Isopropylcyclohexylamine** as a reagent in a chemical reaction.

Materials:

- **N-Isopropylcyclohexylamine**

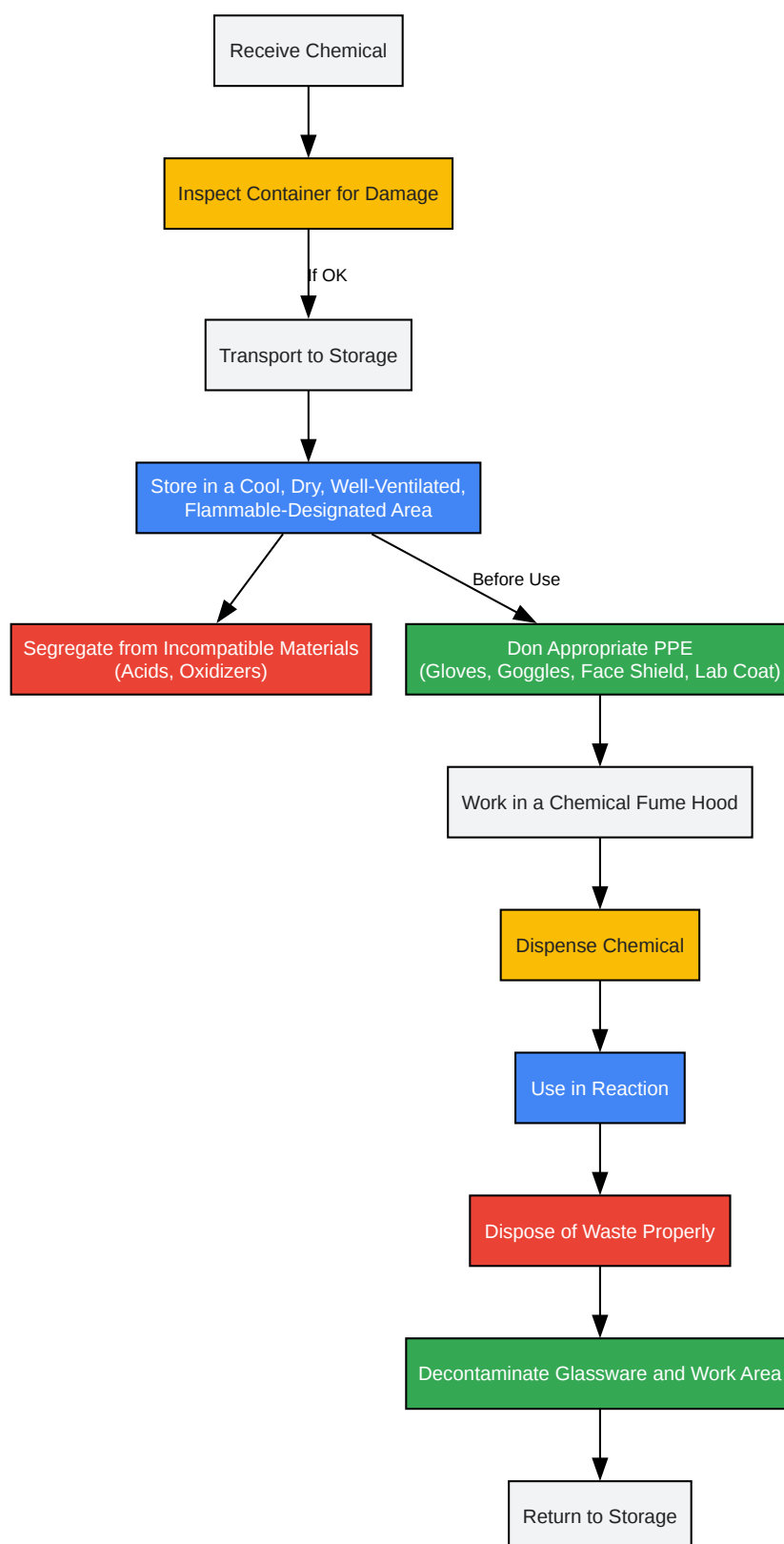
- Reaction vessel (e.g., round-bottom flask)
- Stirring apparatus (e.g., magnetic stirrer and stir bar)
- Inert gas supply (e.g., nitrogen or argon)
- Addition funnel (if required)
- Condenser (if refluxing)
- Heating/cooling bath
- Appropriate solvents and other reagents

Procedure:

- Preparation:
 - Ensure the fume hood is operational and the sash is at the appropriate height.
 - Don the required personal protective equipment (gloves, safety goggles, face shield, lab coat).
 - Assemble the reaction glassware, ensuring all joints are properly sealed.
 - Purge the reaction vessel with an inert gas.
- Reagent Addition:
 - Carefully measure the required amount of **N-Isopropylcyclohexylamine** in the fume hood.
 - If adding to the reaction vessel, do so slowly and carefully, preferably via a syringe or addition funnel.
 - Rinse any transfer equipment with a small amount of solvent to ensure complete transfer.

- Reaction:
 - Commence stirring and adjust the temperature as required by the specific reaction conditions.
 - Monitor the reaction progress using appropriate analytical techniques (e.g., TLC, GC-MS).
- Work-up and Quenching:
 - Upon completion, cool the reaction mixture to a safe temperature.
 - Carefully and slowly quench the reaction with an appropriate reagent, being mindful of any potential exothermic processes.
- Spill and Waste Disposal:
 - In case of a small spill, absorb the material with an inert absorbent (e.g., sand, vermiculite) and place it in a sealed container for disposal.[\[9\]](#)
 - For larger spills, evacuate the area and follow emergency procedures.
 - Dispose of all waste, including empty containers, in accordance with local, state, and federal regulations.[\[1\]](#) Unused product should be disposed of as hazardous waste.[\[2\]](#)

7. Visual Workflow for Handling and Storage



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Caption: Workflow for Safe Handling and Storage of **N-Isopropylcyclohexylamine**.

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